Application Notes: Dimethyl 4-Hydroxyphthalate as a Versatile Precursor in Organic Synthesis

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Compound of Interest

Compound Name:	*Dimethyl 4-hydroxyphthalate*
CAS No.:	*22479-95-4*
Cat. No.:	*B1329615*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **dimethyl 4-hydroxyphthalate** as a valuable precursor in organic synthesis, with a focus on its application in the development of novel bioactive compounds. Detailed experimental protocols and data are provided to facilitate its use in the laboratory.

Physicochemical Properties and Data

Dimethyl 4-hydroxyphthalate is a white to pale yellow solid.[1] Its key physicochemical properties are summarized in the table below for easy reference.

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Property	Value	Reference
CAS Number	22479-95-4	[2]
Molecular Formula	$C_{10}H_{10}O_5$	[2]
Molecular Weight	210.18 g/mol	[2]
Appearance	White to pale yellow solid	[1]
IUPAC Name	Dimethyl 4-hydroxybenzene-1,2-dicarboxylate	[2]

Synthesis of **Dimethyl 4-Hydroxyphthalate**

Dimethyl 4-hydroxyphthalate can be synthesized in high yield via the esterification of 4-hydroxyphthalic acid with methanol.

Experimental Protocol: Synthesis of **Dimethyl 4-Hydroxyphthalate**

Materials:

- 4-hydroxyphthalic acid
- Methanol (MeOH)
- Thionyl chloride ($SOCl_2$) or Sulfuric acid (H_2SO_4)
- Sodium bicarbonate ($NaHCO_3$) solution (saturated)
- Ethyl acetate (EtOAc)
- Brine

Procedure:

- To a solution of 4-hydroxyphthalic acid (1.0 eq) in methanol (5-10 volumes), slowly add thionyl chloride (2.0 eq) or concentrated sulfuric acid (catalytic amount) at 0 °C.

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- The reaction mixture is then heated to reflux (approximately 65-80 °C) and stirred for 4-16 hours.
- The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the excess methanol is removed under reduced pressure.
- The residue is dissolved in ethyl acetate and washed with a saturated sodium bicarbonate solution, followed by brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo to yield **dimethyl 4-hydroxyphthalate**.

Quantitative Data:

Reactant	Molar Eq.	Yield	Purity
4-hydroxyphthalic acid	1.0	Up to 99%	>98%

Spectroscopic Data for Product Confirmation:

- ^{1}H NMR ($CDCl_3$, 400 MHz): δ 7.77 (d, J = 8.8 Hz, 1H), 7.03 (d, J = 2.0 Hz, 1H), 6.95 (dd, J = 8.4, 2.0 Hz, 1H), 3.93 (s, 3H), 3.88 (s, 3H).
- MS (ESI): m/z 211 $[M+H]^+$.

Applications in the Synthesis of Bioactive Molecules

The phenolic hydroxyl group of **dimethyl 4-hydroxyphthalate** serves as a key functional handle for further synthetic transformations, most notably through Williamson ether synthesis, to generate a variety of derivatives with potential biological activity.

Synthesis of O-Alkyl and O-Benzyl Derivatives with Potential Antifungal and Anticancer Activity

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O-alkylation, particularly O-benzylation, of **dimethyl 4-hydroxyphthalate** can lead to compounds with interesting pharmacological profiles. Benzyl derivatives of various scaffolds have shown promising antifungal and anticancer activities.[3][4]

Experimental Protocol: General Williamson Ether Synthesis of Dimethyl 4-(Benzyloxy)phthalate Derivatives

Materials:

- **Dimethyl 4-hydroxyphthalate**
- Substituted benzyl bromide (or other alkyl halide)
- Potassium carbonate (K_2CO_3) or Cesium carbonate (Cs_2CO_3)
- Acetonitrile (CH_3CN) or N,N-Dimethylformamide (DMF)
- Water
- Brine

Procedure:

- To a solution of **dimethyl 4-hydroxyphthalate** (1.0 eq) in acetonitrile or DMF, add potassium carbonate (2.0 eq).
- Add the desired benzyl bromide (1.1 eq) to the reaction mixture.
- Stir the reaction at room temperature or heat to 60-80 °C for 6-12 hours, monitoring the progress by TLC.
- After completion, filter the reaction mixture to remove inorganic salts.
- The filtrate is concentrated under reduced pressure.
- The residue is dissolved in an organic solvent like ethyl acetate and washed with water and brine.

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- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated.
- The crude product can be purified by column chromatography on silica gel.

Quantitative Data for a Representative O-Benzylation:

Starting Material	Alkylating Agent	Base	Solvent	Yield
Dimethyl 4-hydroxyphthalate	Benzyl bromide	K_2CO_3	Acetonitrile	High

Workflow for the Synthesis and Application of **Dimethyl 4-Hydroxyphthalate** Derivatives

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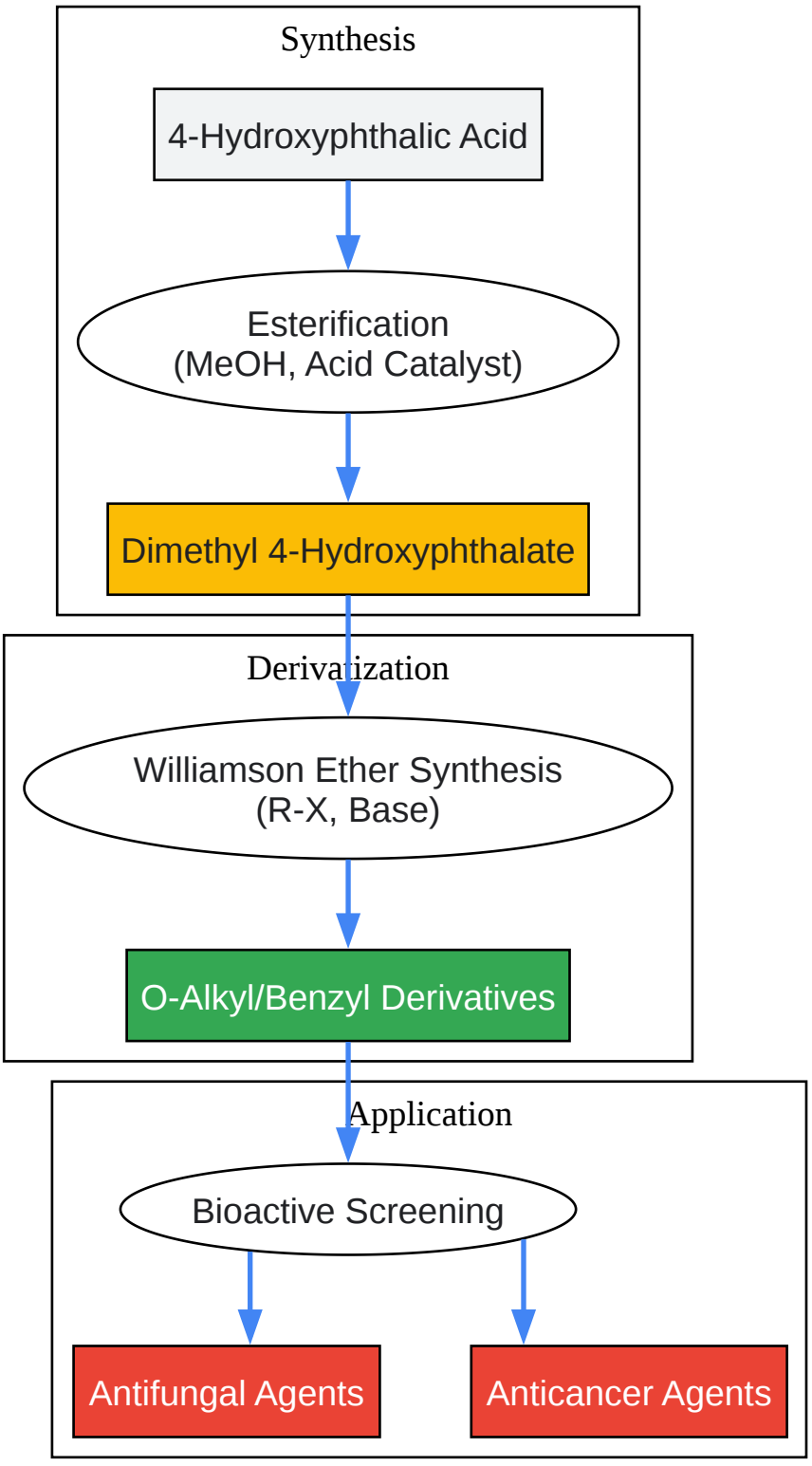

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Caption: Synthetic workflow from 4-hydroxyphthalic acid to bioactive derivatives.

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Potential Mechanisms of Action of Phthalate Derivatives in Cancer

Phthalate derivatives have been reported to influence various signaling pathways implicated in cancer progression. While the exact mechanisms of action for novel derivatives require specific investigation, existing literature on related phthalates provides a basis for potential biological targets.

One of the key pathways that can be affected is the Akt/NF-κB signaling cascade, which plays a crucial role in cell survival and proliferation.[5] Some phthalates are also known to interact with the Aryl hydrocarbon Receptor (AhR), a ligand-activated transcription factor that can influence the expression of genes involved in tumorigenesis.[1][6]

Potential Signaling Pathway Modulation by Phthalate Derivatives

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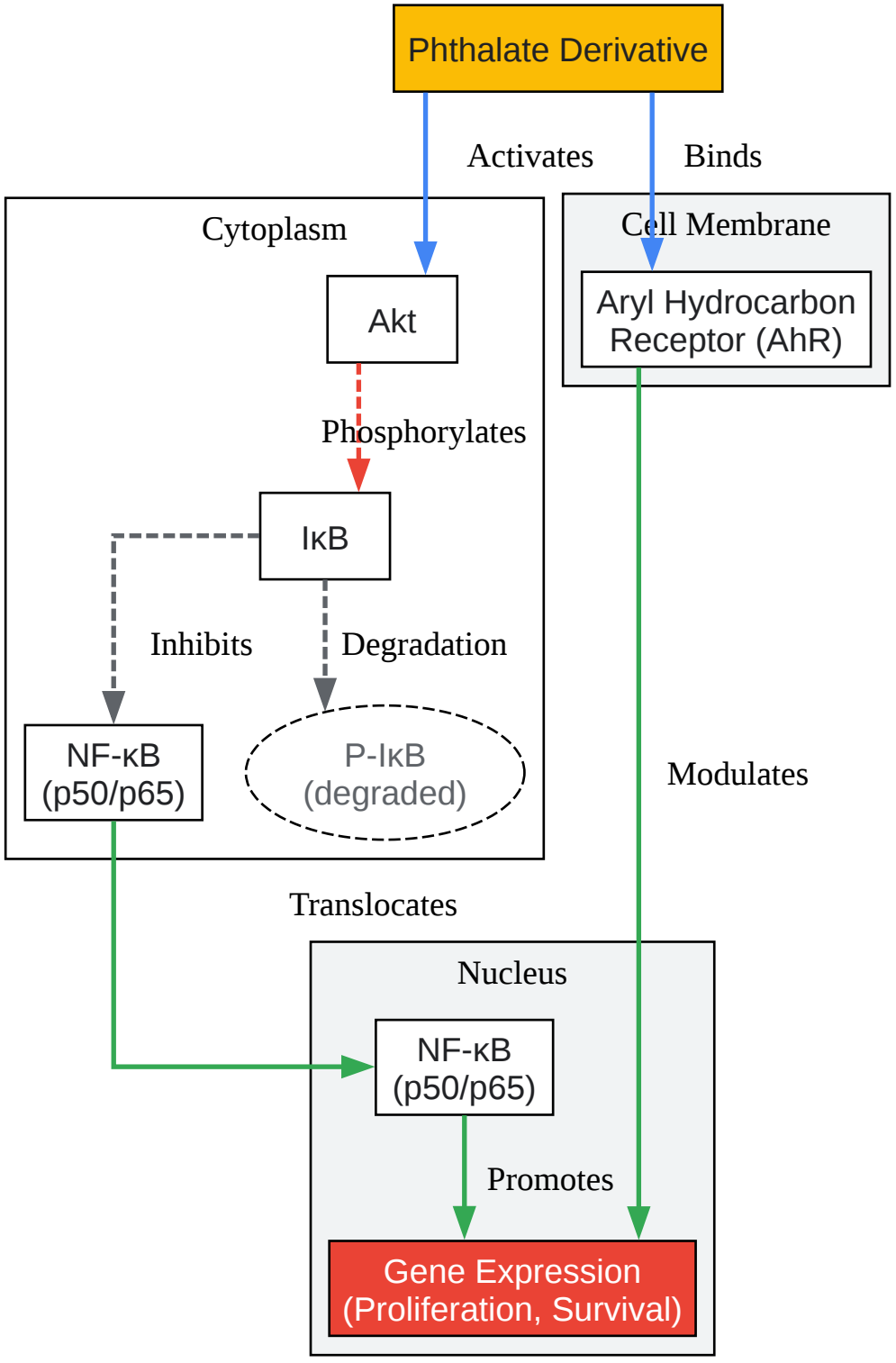

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Caption: Potential signaling pathways modulated by phthalate derivatives.

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